

Application Note and Protocol: Recrystallization of 2,5-Dihydroxy-4-methoxyacetophenone

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2,5-Dihydroxy-4-methoxyacetophenone

CAS No.: 22089-12-9

Cat. No.: B15596883

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed protocol for the purification of **2,5-Dihydroxy-4-methoxyacetophenone** via recrystallization. This method is designed to yield a high-purity crystalline product suitable for further research and development applications. The protocol is based on the general principles of recrystallization and solubility characteristics of structurally related phenolic compounds.

Introduction

2,5-Dihydroxy-4-methoxyacetophenone is a phenolic compound with potential applications in medicinal chemistry and materials science. The purity of this compound is crucial for accurate biological and chemical studies. Recrystallization is a fundamental and effective technique for purifying solid organic compounds. The process involves dissolving the crude material in a suitable solvent at an elevated temperature and then allowing the solution to cool, which leads to the formation of high-purity crystals.

Physicochemical Data

A summary of the key physical and chemical properties of **2,5-Dihydroxy-4-methoxyacetophenone** is presented in Table 1. This data is essential for the handling, characterization, and quality control of the compound.

Table 1: Physicochemical Properties of **2,5-Dihydroxy-4-methoxyacetophenone**

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O ₄	[1]
Molecular Weight	182.17 g/mol	[1]
Melting Point	141 - 142 °C	[1]
Appearance	Solid	[1]

Experimental Protocol: Recrystallization of 2,5-Dihydroxy-4-methoxyacetophenone

This protocol outlines a general procedure for the recrystallization of **2,5-Dihydroxy-4-methoxyacetophenone**. The choice of solvent is critical and may require preliminary solubility tests. Based on the successful recrystallization of the related compound 2',5'-dihydroxyacetophenone, ethanol or a mixture of ethanol and water is a recommended starting point.[2]

Materials:

- Crude **2,5-Dihydroxy-4-methoxyacetophenone**
- Ethanol (95% or absolute)
- Distilled water
- Activated carbon (optional, for removing colored impurities)
- Erlenmeyer flasks

- Heating mantle or hot plate with a water/oil bath
- Buchner funnel and flask
- Filter paper
- Glass stirring rod
- Spatula
- Watch glass
- Drying oven or vacuum desiccator

Procedure:

- Solvent Selection and Dissolution:
 - Place a small amount of the crude **2,5-Dihydroxy-4-methoxyacetophenone** in a test tube and add a few drops of the chosen solvent (e.g., ethanol).
 - Observe the solubility at room temperature. The ideal solvent should show low solubility at room temperature but high solubility at its boiling point.
 - In an appropriately sized Erlenmeyer flask, add the crude **2,5-Dihydroxy-4-methoxyacetophenone**.
 - Add a minimal amount of the selected solvent (e.g., ethanol) to the flask.
 - Gently heat the mixture using a heating mantle or hot plate while stirring continuously with a glass rod until the solid completely dissolves. Add more solvent in small portions if necessary to achieve complete dissolution at the boiling point. Avoid using an excessive amount of solvent to ensure a good yield.
- Decolorization (Optional):
 - If the solution is colored, remove the flask from the heat and allow it to cool slightly.

- Add a small amount of activated carbon to the solution to adsorb colored impurities.
- Reheat the solution to boiling for a few minutes.
- Hot Filtration:
 - If activated carbon was used or if there are insoluble impurities, perform a hot filtration.
 - Preheat a second Erlenmeyer flask and a funnel (preferably a stemless funnel) with a small amount of hot solvent.
 - Place a fluted filter paper in the funnel and pour the hot solution through it quickly to remove the activated carbon and any other insoluble materials. This step should be done rapidly to prevent premature crystallization in the funnel.
- Crystallization:
 - Cover the flask containing the hot, clear filtrate with a watch glass and allow it to cool slowly to room temperature undisturbed. Slow cooling promotes the formation of larger, purer crystals.
 - Once the flask has reached room temperature, you may place it in an ice bath to maximize the yield of crystals.
- Crystal Collection:
 - Collect the crystals by vacuum filtration using a Buchner funnel and flask.
 - Wash the crystals with a small amount of the cold recrystallization solvent to remove any remaining impurities from the mother liquor.
- Drying:
 - Carefully transfer the crystals from the filter paper to a pre-weighed watch glass.
 - Dry the crystals in a drying oven at a temperature well below the melting point (e.g., 60-80 °C) or in a vacuum desiccator until a constant weight is achieved.

- Purity Assessment:
 - Determine the melting point of the recrystallized product. A sharp melting point close to the literature value (141-142 °C) is indicative of high purity.[1]
 - Calculate the percent recovery.

Workflow Diagram

The following diagram illustrates the key steps in the recrystallization process.



[Click to download full resolution via product page](#)

Caption: Recrystallization workflow for **2,5-Dihydroxy-4-methoxyacetophenone**.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and gloves.
- Perform the recrystallization in a well-ventilated fume hood, especially when using volatile organic solvents.
- Use a heating mantle or a water/oil bath for heating flammable solvents. Avoid open flames.
- Handle hot glassware with appropriate tongs or heat-resistant gloves.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2',6'-Dihydroxy-4'-methoxyacetophenone | C₉H₁₀O₄ | CID 24135 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [Application Note and Protocol: Recrystallization of 2,5-Dihydroxy-4-methoxyacetophenone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15596883/docs#application-note-and-protocol-recrystallization-of-2-5-dihydroxy-4-methoxyacetophenone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

